

Personal protective equipment for handling (S)-(+)-2-methoxypropanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-2-methoxypropanol

Cat. No.: B039319

[Get Quote](#)

Essential Safety and Handling Guide for (S)-(+)-2-Methoxypropanol

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **(S)-(+)-2-Methoxypropanol**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Operational Plan: Handling (S)-(+)-2-Methoxypropanol

(S)-(+)-2-Methoxypropanol is a flammable liquid and requires careful handling to prevent personal injury and property damage.

1. Engineering Controls and Ventilation:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Use a chemical fume hood for all operations.
- Employ explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety goggles with side shields or a face shield.[\[2\]](#)[\[3\]](#)

- Skin Protection:
 - Wear chemical-resistant gloves. Nitrile or butyl rubber gloves are recommended.[2]
 - Wear a lab coat or other protective clothing to prevent skin contact.[3]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

3. Safe Handling Practices:

- Keep away from heat, sparks, open flames, and other ignition sources.[1][3]
- Use only non-sparking tools.[1][3]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][3]
- Avoid contact with skin and eyes.[2]
- Avoid breathing vapors or mists.[2]
- Keep containers tightly closed when not in use.[1][3]

4. Storage:

- Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[1][2]
- Keep containers tightly closed.[1][3]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Emergency Procedures

- In Case of Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[1][3] If skin irritation persists, seek medical attention.[1]
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids.[1] Seek immediate medical attention.

- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- In Case of Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[2\]](#) Seek immediate medical attention.[\[1\]](#)
- In Case of a Spill: Eliminate all ignition sources.[\[4\]](#) Absorb the spill with a non-combustible material like sand or earth and place it in a suitable container for disposal.[\[2\]](#)

Disposal Plan

- Dispose of **(S)-(+)-2-Methoxypropanol** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[\[1\]](#)
- It is recommended to use a licensed professional waste disposal service.
- Do not dispose of it down the drain or into the environment.

Quantitative Data for (S)-(+)-2-Methoxypropanol

Property	Value	Source
CAS Number	116422-39-0	[1]
Molecular Formula	C ₄ H ₁₀ O ₂	[5]
Molecular Weight	90.12 g/mol	[5]
Appearance	Clear, colorless liquid	[5]
Boiling Point	118 °C	[5]
Flash Point	33 °C	[5]
Density	0.938 g/cm ³	[5]
UN Number	3092	[2]

Personal Protective Equipment (PPE) Selection Workflow



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for **(S)-(+)-2-methoxypropanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. recochem.com [recochem.com]
- 3. Page loading... [guidechem.com]
- 4. 1-METHOXY-2-PROPANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (S)-(+)-2-methoxypropanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039319#personal-protective-equipment-for-handling-s-2-methoxypropanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com